

Spectroscopic Profile of 1-Boc-3-piperidone: A Technical Guide

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Compound of Interest

Compound Name: 1-Boc-3-piperidone

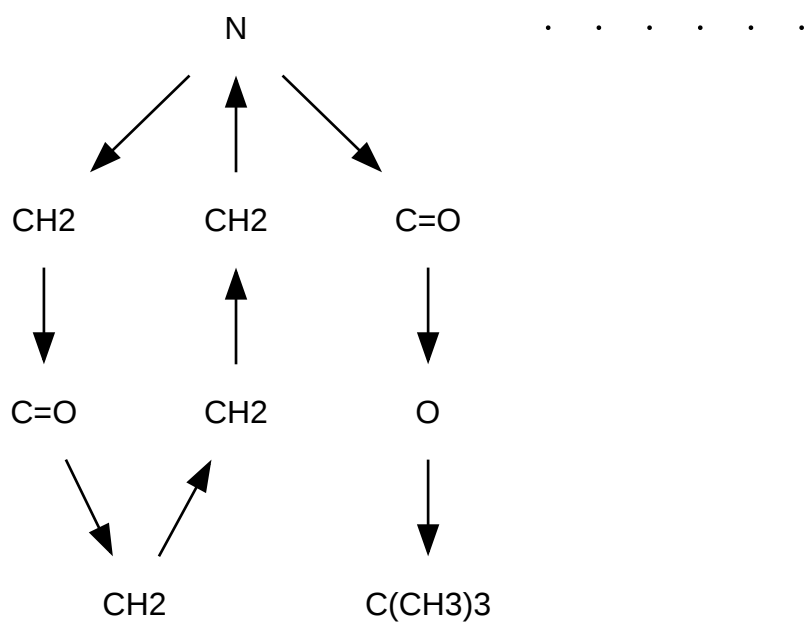
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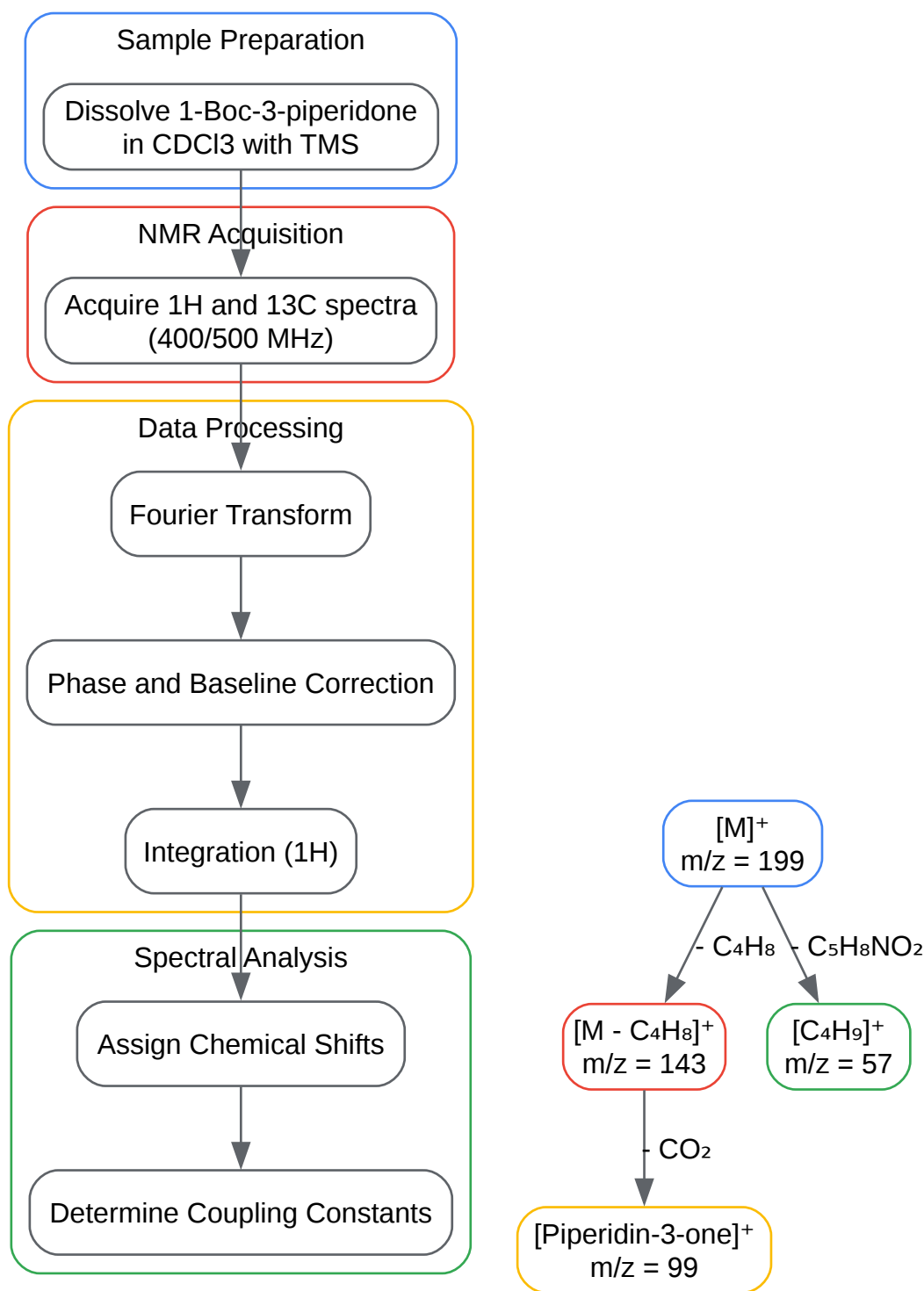
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This technical guide provides an in-depth overview of the spectroscopic data for **1-Boc-3-piperidone** (tert-butyl 3-oxopiperidine-1-carboxylate), a key intermediate in pharmaceutical synthesis.^{[1][2]} The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for these analyses.

Chemical Structure





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References

- 1. researchgate.net [researchgate.net]
- 2. youtube.com [youtube.com]
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